

Sodium anthraquinone-2-sulfonate material safety data sheet for researchers

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Compound of Interest

Compound Name: Sodium anthraquinone-2-sulfonate

Cat. No.: B089712

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Sodium Anthraquinone-2-Sulfonate: A Technical Safety Guide for Researchers

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **sodium anthraquinone-2-sulfonate**, tailored for research and development environments. It includes detailed information on physical and chemical properties, toxicological data, handling procedures, and relevant experimental protocols.

Chemical and Physical Properties

Sodium anthraquinone-2-sulfonate is a water-soluble derivative of anthraquinone.^[1] It typically appears as a beige or light yellow crystalline powder.^{[2][3]} Key physical and chemical data are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₇ NaO ₅ S	
Molecular Weight	310.26 g/mol	[4]
CAS Number	131-08-8	
EC Number	205-009-5	
Melting Point	>300 °C	[5]
Solubility	Soluble in hot and cold water; insoluble in alcohol and ether.	[5]
Appearance	Beige to light yellow crystalline powder.	[2][3]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[5]

Toxicological Information

Sodium anthraquinone-2-sulfonate is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[6][7] Long-term exposure to respiratory irritants may lead to airway diseases.[3] Some anthraquinone dyes have been associated with carcinogenic effects, while others are known allergens.[3]

Acute Toxicity

Route	Species	Value	Reference(s)
Oral	Guinea Pig	LD50: 21,000 mg/kg	[6]
Oral	Rat	LD50: >8,000 mg/kg	[3]
Oral	Mouse	LD50: >8,000 mg/kg	[3]

Health Effects

Studies on related compounds indicate potential for organ-specific effects. Oral lethal-dose studies in guinea pigs have shown abnormal liver and kidney function tests.[4] Thirty-day oral studies in rats have indicated changes in spleen weight, blood cell counts, and the presence of nucleated red blood cells.[4] Ingestion may be harmful, particularly in individuals with pre-existing liver or kidney damage.[3]

Hazard Identification and Safety Precautions

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Reference(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[6][7]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	[6][7]
Specific Target Organ Toxicity — Single Exposure	3	H335: May cause respiratory irritation	[6][7]

Precautionary Measures

Type	Statement	Reference(s)
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P264: Wash skin thoroughly after handling. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.	[6][7]
Response	P302+P352: IF ON SKIN: Wash with plenty of soap and water. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P312: Call a POISON CENTER or doctor if you feel unwell. P332+P313: If skin irritation occurs: Get medical advice/attention. P337+P313: If eye irritation persists: Get medical advice/attention. P362: Take off contaminated clothing and wash before reuse.	[6]
Storage	P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.	[6]

Disposal	P501: Dispose of contents/container to an approved waste disposal plant. [6]
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Experimental Protocols

Detailed methodologies for key toxicological assessments are outlined below. These protocols are based on OECD guidelines and standard laboratory practices.

Acute Oral Toxicity (Based on OECD Guideline 423)

This test provides an estimate of the acute oral toxicity of a substance.



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Workflow for an acute oral toxicity study.

Skin Irritation (Based on OECD Guideline 404)

This in vivo test assesses the potential of a substance to cause skin irritation.[8][9]



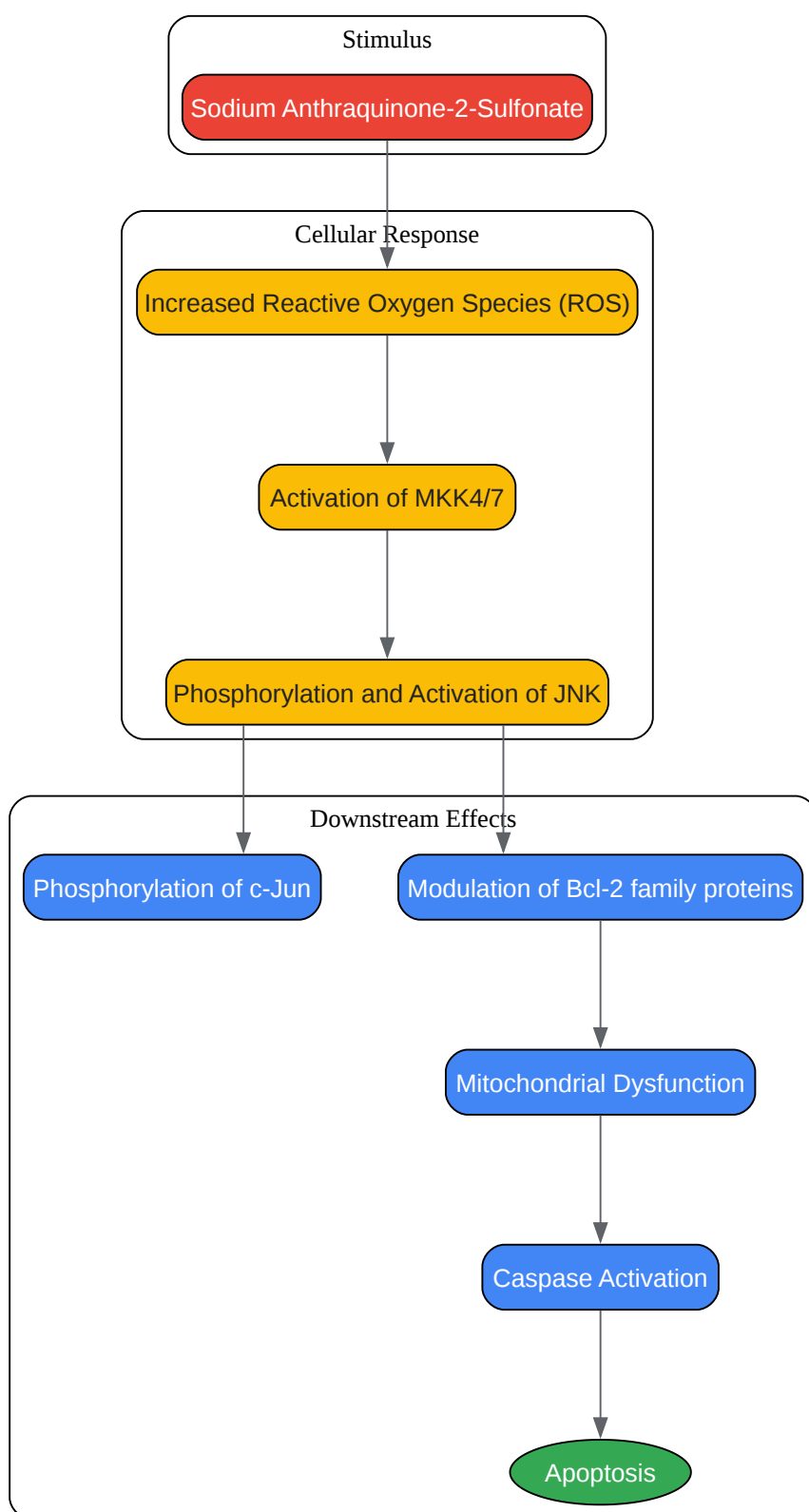
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Workflow for a skin irritation test.

Eye Irritation (Based on OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause eye irritation or damage.[6][10]





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